

Personal protective equipment for handling 5'-O-DMT-N4-Ac-dC

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Compound of Interest

Compound Name: 5'-O-DMT-N4-Ac-dC

Cat. No.: B025089

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Essential Safety and Handling Guide for 5'-O-DMT-N4-Ac-dC

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5'-O-DMT-N4-Ac-dC**, a modified deoxynucleoside used in the synthesis of DNA and RNA. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

I. Hazard Identification and Personal Protective Equipment (PPE)

5'-O-DMT-N4-Ac-dC is classified with acute oral toxicity and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, stringent safety measures are required during handling.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Level	Equipment	Specifications & Rationale
Primary Containment	Chemical Fume Hood	All handling of powdered 5'-O-DMT-N4-Ac-dC must be conducted within a certified chemical fume hood to prevent inhalation of dust.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect clothing and skin from potential contamination.
Hand Protection	Disposable Nitrile Gloves	Wear disposable nitrile gloves to prevent skin contact. Gloves should be changed immediately if contaminated.
Eye Protection	Safety Goggles	Safety goggles are mandatory to protect the eyes from any potential splashes or airborne particles.

II. Step-by-Step Handling and Operational Plan

A. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
- The product is typically stored as a powder at -20°C for long-term stability (up to 3 years).

B. Preparation and Handling of Powder:

- All manipulations of the powdered form of **5'-O-DMT-N4-Ac-dC** must be performed in a designated area within a chemical fume hood to avoid inhalation of fine particles.

- Use a spatula or other appropriate tool to handle the powder. Avoid creating dust.
- For weighing, use an analytical balance inside the fume hood or in a powder weighing station.

C. Solution Preparation:

- When preparing solutions, slowly add the solvent to the powder to minimize dust generation.
- Ensure the chosen solvent is compatible with the experimental procedure and subsequent disposal methods.

D. Spill Response:

- In case of a small spill, carefully clean the area using appropriate absorbent materials.
- Wear the prescribed PPE during the cleanup process.
- Collect the spilled material and any contaminated cleaning materials in a sealed container for proper disposal.

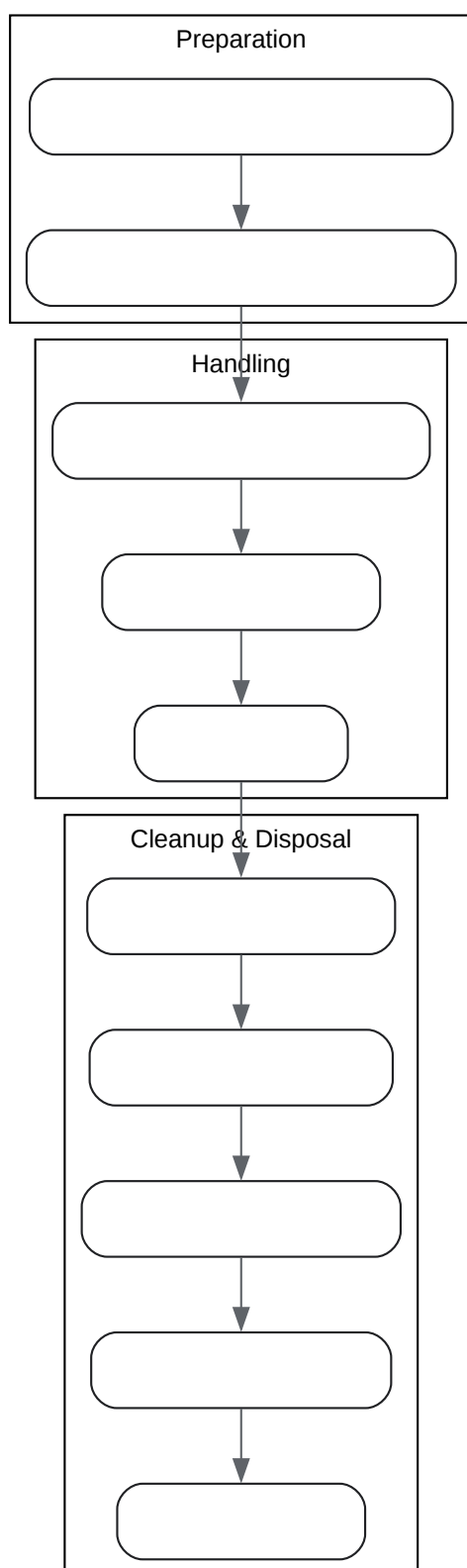
III. Disposal Plan

The primary concern for the disposal of **5'-O-DMT-N4-Ac-dC** is its high toxicity to aquatic life. [1] Therefore, it must not be disposed of down the drain or in regular trash.

Table 2: Disposal Guidelines

Waste Type	Disposal Procedure
Unused/Surplus Solid Compound	Collect in a clearly labeled, sealed container. Dispose of as hazardous chemical waste through your institution's environmental health and safety (EHS) office.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed hazardous waste container. Arrange for pickup and disposal by your institution's EHS office.
Aqueous Waste Solutions	Collect all aqueous waste containing 5'-O-DMT-N4-Ac-dC in a labeled, sealed container. Do not pour down the sink. Dispose of as hazardous chemical waste.
Empty Containers	Rinse the container three times with a suitable solvent. Collect the rinsate as hazardous waste. The defaced, triple-rinsed container can then be disposed of in the regular trash.

IV. Logical Workflow for Handling 5'-O-DMT-N4-Ac-dC



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Caption: Safe handling workflow for **5'-O-DMT-N4-Ac-dC**.

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References

- 1. sfasu.edu [sfasu.edu]
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